

5-Chloro-2'-deoxyuridine (CldU): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-(2-Chloroethyl)-2'-deoxyuridine

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Introduction

5-Chloro-2'-deoxyuridine (CldU) is a halogenated nucleoside analog of thymidine. Due to its structural similarity, it is readily incorporated into newly synthesized DNA during the S-phase of the cell cycle by DNA polymerases. This property makes CldU an invaluable tool for researchers studying DNA replication, cell proliferation, and DNA damage response pathways. This technical guide provides an in-depth overview of the chemical structure, properties, and common applications of CldU, complete with detailed experimental protocols and a comparative analysis with other thymidine analogs.

Chemical Structure and Properties

CldU, with the chemical formula $C_9H_{11}ClN_2O_5$, is a synthetic pyrimidine nucleoside.^[1] The chlorine atom at the 5th position of the pyrimidine ring is the key modification that distinguishes it from deoxyuridine and allows for its specific detection.

Physicochemical Properties

A summary of the key physicochemical properties of CldU is presented in the table below.

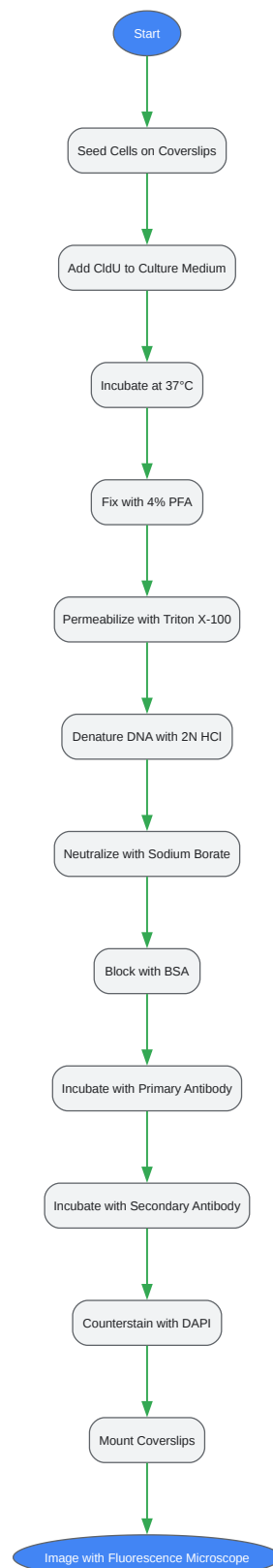
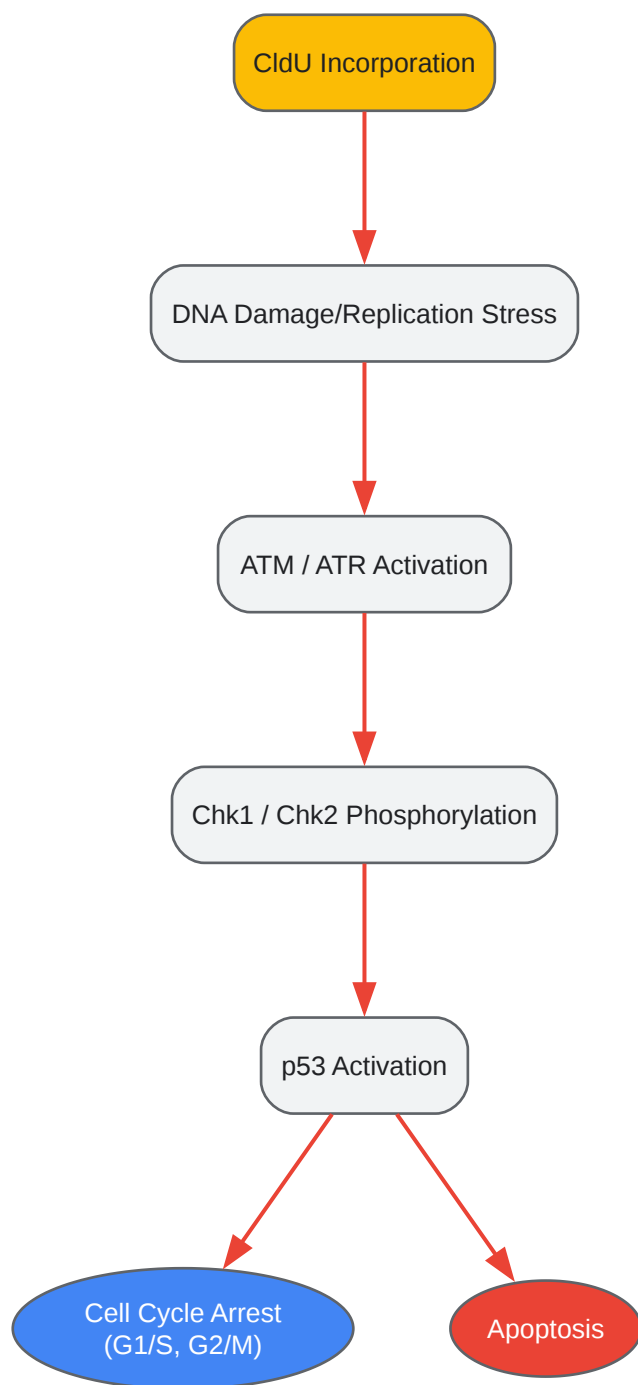
Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₁ ClN ₂ O ₅	[1]
Molecular Weight	262.65 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	Not determined	
Solubility		
Water	~5 mg/mL in PBS (pH 7.2)	[2]
DMSO	~10 mg/mL	[2]
DMF	~15 mg/mL	[2]
Storage Temperature	-20°C	[3]
Stability	Stable for ≥ 4 years at -20°C as a solid. Aqueous solutions are not recommended for storage for more than one day.	[2]

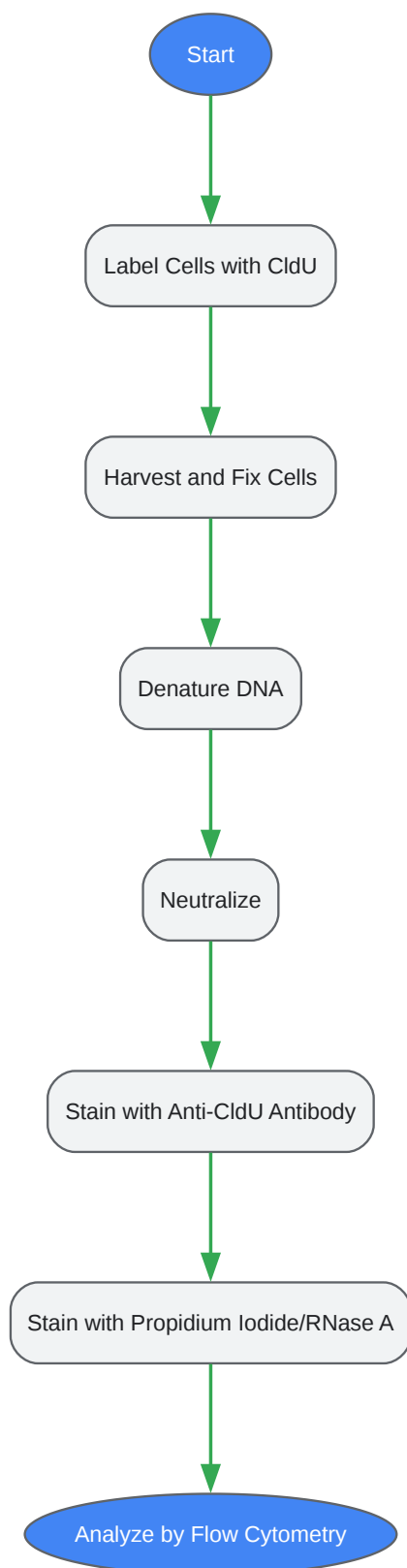
Biological Properties

CldU acts as a thymidine analog and is incorporated into DNA during replication.[2] This incorporation can be detected using specific antibodies, allowing for the labeling and tracking of cells that have undergone DNA synthesis. It is important to note that the incorporation of CldU, like other halogenated nucleosides, can induce a DNA damage response and may have cytotoxic and mutagenic effects, particularly at high concentrations or with prolonged exposure. [4]

Mechanism of Action and Cellular Incorporation

The cellular uptake and incorporation of CldU follow the same pathway as thymidine. Once inside the cell, CldU is phosphorylated by thymidine kinase to CldU monophosphate, and subsequently to the triphosphate form (CldUTP). DNA polymerases then recognize CldUTP and incorporate it into the newly synthesized DNA strand opposite adenine bases.





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References

- 1. Polymerase incorporation and miscoding properties of 5-chlorouracil - PMC [pmc.ncbi.nlm.nih.gov]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. 5-Chloro-2'-deoxyuridine thymidine analog 50-90-8 [sigmaaldrich.com]
- 4. embopress.org [embopress.org]
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